

Technical Guide: 4-Methoxy-3-(trifluoromethyl)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	4-Methoxy-3-(trifluoromethyl)benzaldehyde
Cat. No.:	B1305597

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and synthetic considerations for **4-Methoxy-3-(trifluoromethyl)benzaldehyde**, a fluorinated aromatic aldehyde of interest in synthetic and medicinal chemistry. Due to the limited availability of public research on its specific biological activity, this document focuses on its chemical characteristics and provides a generalized experimental context.

Physicochemical and Safety Data

The fundamental properties of **4-Methoxy-3-(trifluoromethyl)benzaldehyde** are summarized below. This data is essential for its proper handling, storage, and use in experimental settings.

Property	Value
Molecular Weight	204.15 g/mol
Molecular Formula	C ₉ H ₇ F ₃ O ₂
Physical Form	Solid
CAS Number	50823-87-5
Signal Word	Warning
Hazard Statements	H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction), H412 (Harmful to aquatic life with long lasting effects)
Storage Class	11 (Combustible Solids)

Synthetic Protocols

While specific, detailed experimental protocols for the synthesis of **4-Methoxy-3-(trifluoromethyl)benzaldehyde** are not extensively published, a general synthetic workflow can be inferred from the synthesis of analogous trifluoromethylated and methoxylated benzaldehydes. A common approach involves the formylation of a corresponding substituted benzene ring.

A representative, generalized synthetic protocol is outlined below. Note: This is a conceptual workflow and would require optimization and adaptation for specific laboratory conditions.

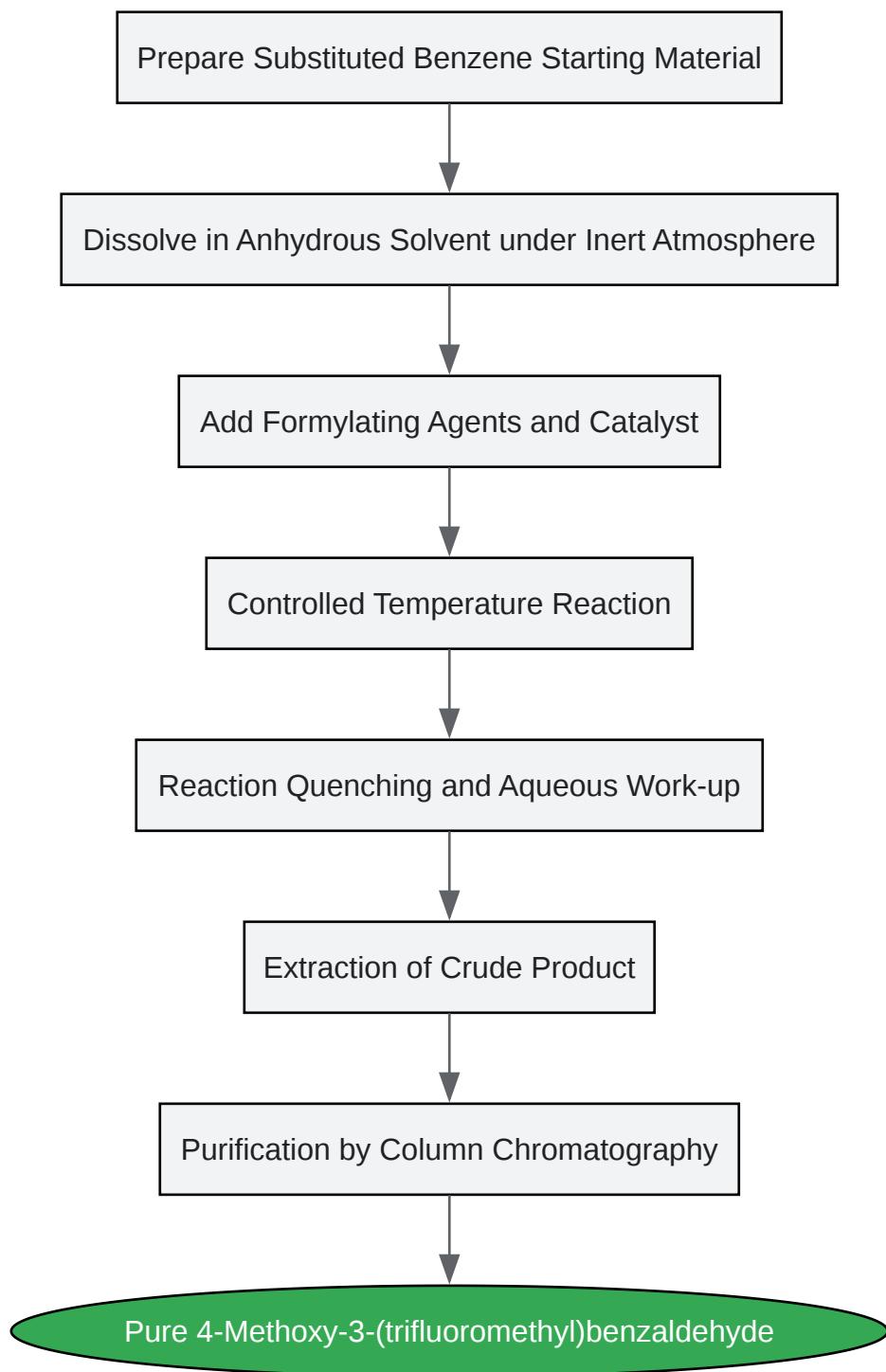
General Procedure for the Synthesis of a Substituted Benzaldehyde:

- Starting Material Preparation: A suitably substituted methoxy-trifluoromethyl-benzene derivative is prepared or obtained.
- Reaction Setup: The starting material is dissolved in an appropriate solvent (e.g., toluene) in a dried reaction vessel under an inert atmosphere (e.g., argon).
- Addition of Reagents: Formylating agents and any necessary catalysts are added to the reaction mixture. The specific reagents would be chosen based on the desired formylation method (e.g., Vilsmeier-Haack, Gattermann, or oxidation of a benzyl group).

- Reaction Conditions: The mixture is stirred at a controlled temperature (which could range from room temperature to elevated temperatures) for a specified duration to allow the reaction to proceed to completion.
- Work-up and Purification: Upon completion, the reaction is quenched, and the product is isolated through extraction. The crude product is then purified using techniques such as column chromatography to yield the final **4-Methoxy-3-(trifluoromethyl)benzaldehyde**.

Logical Workflow for Synthesis

The following diagram illustrates a generalized logical workflow for the synthesis and purification of a substituted benzaldehyde, as described in the protocol above.



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Generalized Synthetic Workflow

Biological Activity and Signaling Pathways

Currently, there is a lack of publicly available research detailing the specific biological activities, mechanisms of action, or associated signaling pathways for **4-Methoxy-3-(trifluoromethyl)benzaldehyde**. The presence of the trifluoromethyl group, a common moiety in pharmaceuticals, suggests its potential as a building block in drug discovery. This group can enhance metabolic stability, binding affinity, and bioavailability of a parent molecule.

Researchers investigating this compound are encouraged to perform initial screenings to determine its biological targets and potential therapeutic applications.

Conclusion

4-Methoxy-3-(trifluoromethyl)benzaldehyde is a chemical intermediate with potential applications in organic synthesis and medicinal chemistry. This guide provides the foundational chemical data and a conceptual synthetic framework. Further research is needed to elucidate any biological effects and to explore its potential as a precursor for novel therapeutic agents.

- To cite this document: BenchChem. [Technical Guide: 4-Methoxy-3-(trifluoromethyl)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1305597#4-methoxy-3-trifluoromethyl-benzaldehyde-molecular-weight\]](https://www.benchchem.com/product/b1305597#4-methoxy-3-trifluoromethyl-benzaldehyde-molecular-weight)

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com